

physical and chemical properties of 2-Amino-3,5-dichloro-4-methylpyridine

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Compound of Interest

Compound Name: 2-Amino-3,5-dichloro-4-methylpyridine

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An In-depth Technical Guide to 2-Amino-3,5-dichloro-4-methylpyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties, experimental protocols, and key applications of **2-Amino-3,5-dichloro-4-methylpyridine**. This versatile heterocyclic compound serves as a crucial intermediate in the synthesis of a wide range of agrochemicals and pharmaceuticals.

Core Physical and Chemical Properties

2-Amino-3,5-dichloro-4-methylpyridine, also known as 3,5-dichloro-4-methylpyridin-2-amine, is a solid organic compound.^[1] Its key physical and chemical properties are summarized in the tables below for easy reference.

Identifier	Value
IUPAC Name	3,5-dichloro-4-methylpyridin-2-amine
Synonyms	2-Amino-3,5-dichloro-4-picoline, 3,5-Dichloro-4-methyl-2-pyridinamine
CAS Number	31430-47-4
Molecular Formula	C ₆ H ₆ Cl ₂ N ₂
Molecular Weight	177.03 g/mol [2][3]
MDL Number	MFCD00129031
PubChem ID	318187[2]

Physical Property	Value
Appearance	Off-white to tan or light yellow to brown powder/crystal[2][3]
Melting Point	123-127 °C[2][3]
Boiling Point	258 °C[1]
Density	1.414 g/cm ³ [1]
Flash Point	110 °C[1]
pKa	2.72±0.10 (Predicted)[1]

Solubility & Storage	Information
Solubility	Soluble in Methanol.[1][3]
Storage Conditions	Store at 0-8 °C under an inert gas (nitrogen or Argon).[1][2]

Spectroscopic Data

Spectroscopic data is crucial for the structural elucidation and confirmation of **2-Amino-3,5-dichloro-4-methylpyridine**. While detailed spectra are best viewed from their original sources, the following provides a summary of key analytical data.

Spectroscopic Data	Description
NMR	Confirms the structure of the compound.[3]
Purity (HPLC)	≥ 97%[2]
Purity (GC)	>98.0%[3]

Experimental Protocols

The synthesis and analysis of **2-Amino-3,5-dichloro-4-methylpyridine** involve standard organic chemistry techniques. Below are generalized protocols based on common synthetic routes.

General Synthesis via Chlorination

A common method for the synthesis of similar chlorinated pyridine compounds involves the direct chlorination of a substituted aminopyridine precursor using a chlorinating agent like N-chlorosuccinimide (NCS). The reaction progress is typically monitored by Thin Layer Chromatography (TLC) and Gas Chromatography (GC).

Materials:

- 2-Amino-5-chloro-4-methylpyridine (or similar precursor)
- N-chlorosuccinimide (NCS)
- Solvent (e.g., a mixture of DMF and Methanol)[4]
- Round-bottom flask
- Magnetic stirrer
- Reflux condenser

- Thermometer

Procedure:

- A suitable solvent is added to a round-bottom flask equipped with a magnetic stirrer and reflux condenser.[\[4\]](#)
- The starting aminopyridine derivative and N-chlorosuccinimide are added to the flask.[\[4\]](#)
- The mixture is heated and stirred at a controlled temperature (e.g., 45 °C) for a specified duration (e.g., 2.5 hours).[\[4\]](#)
- The reaction is monitored by TLC and/or GC until completion.[\[4\]](#)
- Upon completion, the solvent is removed under reduced pressure (e.g., rotary evaporation) to yield the crude product.[\[4\]](#)
- The crude product is then purified, typically by recrystallization from a suitable solvent like ethanol, to afford the final pure **2-amino-3,5-dichloro-4-methylpyridine**.[\[4\]](#)

Purity and Structural Analysis

The purity and identity of the synthesized compound are confirmed using a combination of chromatographic and spectroscopic methods.

Purity Analysis (HPLC/GC):

- High-Performance Liquid Chromatography (HPLC): A small sample of the compound is dissolved in a suitable mobile phase and injected into an HPLC system. The retention time and peak area are used to determine the purity of the sample, which is typically expected to be $\geq 97\%$.[\[2\]](#)
- Gas Chromatography (GC): For volatile compounds, GC is an effective method for purity assessment. A sample is vaporized and passed through a column. The resulting chromatogram indicates the purity, often found to be $>98.0\%$.[\[3\]](#)

Structural Confirmation (NMR, IR, Mass Spectrometry):

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra provide detailed information about the chemical environment of the hydrogen and carbon atoms, respectively, allowing for the confirmation of the compound's structure.
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the functional groups present in the molecule.
- Mass Spectrometry (MS): MS provides the mass-to-charge ratio of the molecule, confirming its molecular weight.

Applications and Biological Relevance

2-Amino-3,5-dichloro-4-methylpyridine is a valuable building block in several areas of chemical synthesis due to its specific arrangement of functional groups.

- Agrochemical Synthesis: This compound is a key intermediate in the production of various herbicides and fungicides.[2] Its structure allows for further chemical modifications to create active ingredients that help in controlling weeds and protecting crops from fungal diseases. [2]
- Pharmaceutical Development: In the pharmaceutical industry, it is utilized in the synthesis of active pharmaceutical ingredients (APIs).[2] Its pyridine core is a common scaffold in medicinal chemistry for developing drugs that target specific biological pathways.[2]
- Material Science: The chemical properties of **2-Amino-3,5-dichloro-4-methylpyridine** also make it useful in the development of specialty polymers, dyes, and pigments.[2]

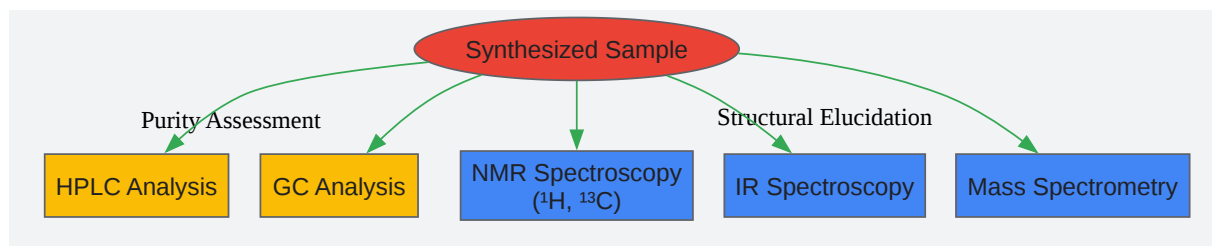
Visualized Workflows and Relationships

To better illustrate the processes and concepts discussed, the following diagrams have been generated using Graphviz.



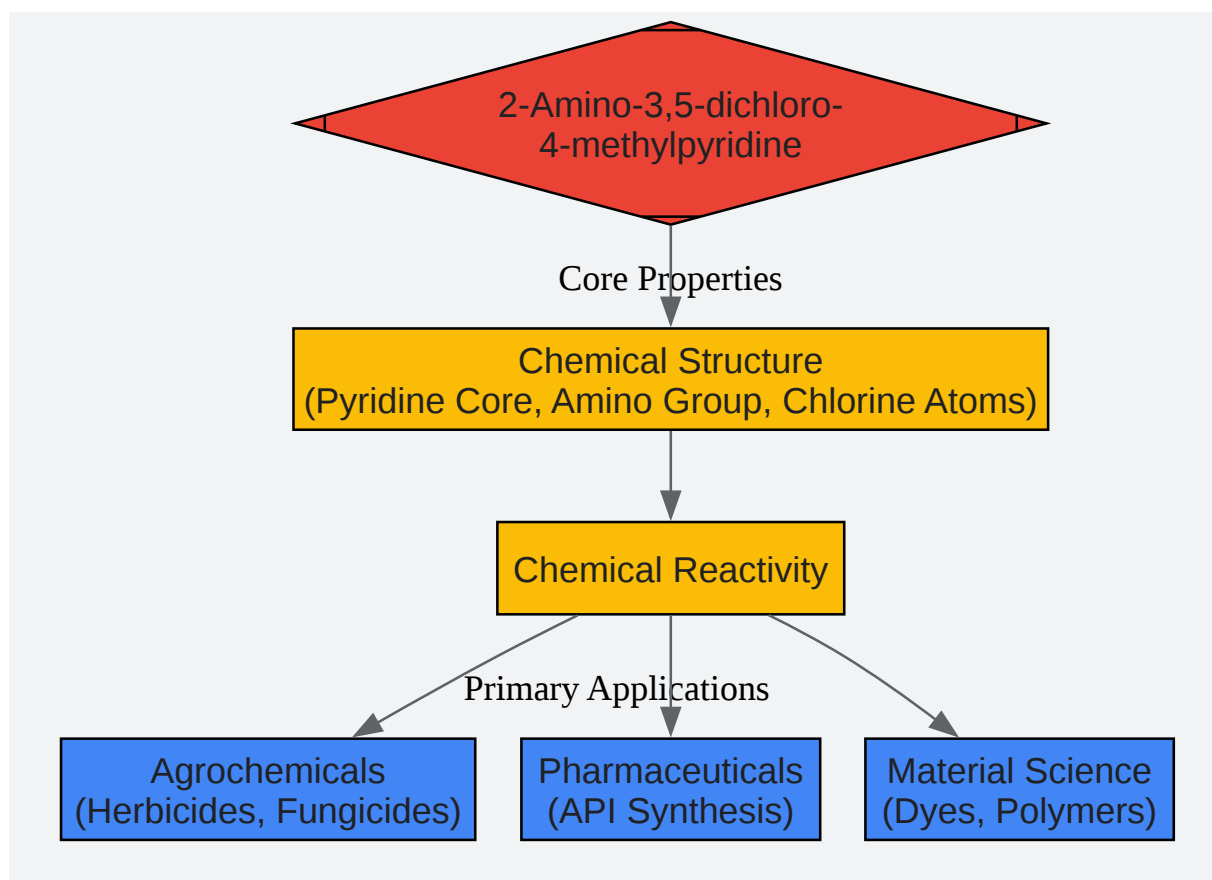
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Caption: A generalized workflow for the synthesis of **2-Amino-3,5-dichloro-4-methylpyridine**.



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Caption: Standard analytical workflow for compound characterization.



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Caption: Relationship between the compound's properties and its applications.

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